

Ethacridine Lactate Monohydrate: A Technical and Historical Medical Review

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Compound of Interest

Compound Name: *Ethacridine lactate monohydrate*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Ethacridine lactate monohydrate, an acridine derivative also known as Rivanol, has a significant history in medicine, primarily as a potent topical antiseptic and later as an effective agent for second-trimester pregnancy termination. Its bright yellow, crystalline form was a common sight in medical settings for much of the 20th century. This technical guide provides a comprehensive overview of the historical medical applications of **ethacridine lactate monohydrate**, detailing its mechanisms of action as understood in different eras, experimental protocols from historical literature, and quantitative data on its efficacy. The document aims to serve as a valuable resource for researchers in drug development and medical history, offering insights into the evolution of antiseptic and abortifacient treatments.

Introduction

First introduced to medicine in the early 20th century, **ethacridine lactate monohydrate** emerged as a notable antiseptic agent.[1] Part of the acridine dye family, its utility was discovered in an era of burgeoning research into synthetic antimicrobial compounds.[2] For decades, it was a mainstay for wound disinfection and treatment of localized infections, valued for its efficacy against Gram-positive bacteria.[3] In the mid-20th century, a second major application was established: the induction of second-trimester abortion, a method that was considered safer than many alternatives at the time.[4][5] This guide will explore these two primary historical uses, presenting the scientific and clinical data that supported its application.

Historical Use as an Antiseptic

Ethacridine lactate was widely used as a topical antiseptic for skin and wound infections. Its bright yellow color made it easily identifiable. It was typically applied as a 0.1% to 0.3% aqueous solution for rinsing wounds or for use on wet gauze dressings.[3]

Mechanism of Action: Antiseptic Effect

The antibacterial action of ethacridine lactate, and acridines in general, is primarily attributed to their ability to intercalate between the base pairs of bacterial DNA.[6] This was a significant discovery in the early understanding of antimicrobial mechanisms. The planar structure of the acridine molecule allows it to insert itself into the DNA helix, thereby inhibiting DNA replication and RNA synthesis, ultimately leading to bacterial cell death.[2] For this antibacterial activity to be effective, the acridine compound needs to be ionized at the physiological pH of the treatment area.[7]

Caption: Mechanism of ethacridine lactate's antiseptic action.

Spectrum of Activity

Ethacridine lactate is notably more effective against Gram-positive bacteria, such as *Staphylococcus* and *Streptococcus*, than Gram-negative bacteria.[3] Its efficacy against Gram-negative organisms like *Pseudomonas aeruginosa* is limited.

Historical Experimental Protocols

The efficacy of antiseptics during the early to mid-20th century was often evaluated using methods that compared their performance to phenol, a well-established disinfectant.

A common method was the Rideal-Walker test, which determined the phenol coefficient.[8] This test compares the dilution of the test disinfectant that sterilizes a bacterial culture in a specific time to the dilution of phenol that achieves the same result.

Protocol Outline (Reconstructed from historical descriptions):

- **Test Organism:** A standardized culture of *Salmonella typhi* or *Staphylococcus aureus* was typically used.

- Dilutions: A series of dilutions of both phenol and ethacridine lactate were prepared in sterile water.
- Inoculation: A standardized volume of the bacterial culture was added to each disinfectant dilution.
- Sampling: At timed intervals (e.g., 2.5, 5, 7.5, and 10 minutes), a sample was taken from each dilution and transferred to a sterile nutrient broth.[9]
- Incubation: The broth tubes were incubated to observe for bacterial growth.
- Calculation: The phenol coefficient was calculated by dividing the dilution of the test disinfectant that showed no growth at a specific time point by the dilution of phenol that also showed no growth at the same time point.[8][9] A coefficient greater than 1 indicated that the disinfectant was more effective than phenol.[8]

Historical Use in Obstetrics

Beginning in the mid-20th century, ethacridine lactate became a widely used method for inducing second-trimester abortions.[4] It was considered a safer alternative to methods like hypertonic saline instillation.[10]

Mechanism of Action: Induction of Uterine Contractions

The abortifacient effect of ethacridine lactate is multifactorial, involving both mechanical and biochemical processes. The historical understanding evolved, with early theories focusing on mechanical stimulation and later research pointing to a more complex signaling cascade.

The extra-amniotic instillation of the solution mechanically separates the fetal membranes from the uterine wall, which is thought to stimulate the local release of prostaglandins.[6] More recent understanding suggests a more detailed pathway where ethacridine lactate activates uterine mast cells, leading to the release of histamine. Histamine then acts on H1 receptors on myometrial cells, initiating a signaling cascade through phospholipase C (PLC) that results in increased intracellular calcium and uterine muscle contraction.[6]

Caption: Proposed mechanisms of ethacridine lactate-induced uterine contractions.

Clinical Data

Numerous clinical studies from the 1970s to the 1990s evaluated the efficacy and safety of ethacridine lactate for second-trimester abortion. The data from several representative studies are summarized below.

Study (Year)	Number of Patients	Gestational Age (weeks)	Method	Success Rate (%)	Mean Induction-Abortion Interval (hours)
Gupta et al. (1993) [10]	56	18-20	150 mL of 0.1% extra-amniotic ethacridine lactate with oxytocin	92.8	20.1
Unnamed Study (1990s) [11]	207	Not specified	150 mL of 0.1% extra-amniotic ethacridine lactate	92	35
Unnamed Study (1990s) [11]	108	Not specified	Ethacridine lactate with supplemental prostaglandin	98	19
Boza et al. (Historical Cohort) [5]	Not specified	Not specified	Rivanol/oxytocin method	76.2 (at 24 hours)	Not specified

Historical Experimental Protocols

The clinical protocol for the use of ethacridine lactate in second-trimester abortion was relatively standardized.

Protocol Outline (Reconstructed from clinical descriptions):

- Patient Selection: Patients in the second trimester of pregnancy (typically 13-20 weeks) were selected.[\[12\]](#) Contraindications were carefully considered.
- Procedure: Under aseptic conditions, a Foley catheter was inserted into the extra-amniotic space, passing the internal os of the cervix.[\[4\]](#)
- Instillation: A 0.1% solution of ethacridine lactate was slowly instilled through the catheter. The volume was often adjusted based on the gestational age, with a common maximum of 150 mL.[\[4\]](#)[\[11\]](#)
- Catheter Management: The catheter was typically clamped and left in place.
- Augmentation: In many cases, an intravenous infusion of oxytocin was administered to augment uterine contractions.[\[10\]](#)
- Monitoring: The patient was monitored for the onset of labor, fetal expulsion, and any potential complications.

Decline in Use and Modern Perspective

The use of ethacridine lactate has significantly declined in modern medicine. As an antiseptic, it has been largely superseded by more effective broad-spectrum agents with fewer side effects.[\[1\]](#) For second-trimester abortion, the development of prostaglandin analogues, such as misoprostol, and the combination therapy with mifepristone, have provided safer, more effective, and less invasive options.[\[4\]](#)[\[12\]](#)[\[13\]](#)

Conclusion

Ethacridine lactate monohydrate holds a significant place in the history of medicine. As an early synthetic antiseptic, it played a crucial role in infection control before the widespread availability of antibiotics. Its later application as an abortifacient provided a valuable clinical option for second-trimester pregnancy termination for several decades. While its use has been largely discontinued in favor of more advanced and safer alternatives, a technical and historical understanding of ethacridine lactate offers valuable insights into the evolution of medical treatments and the foundational experimental work that underpins modern pharmacology and

clinical practice. This guide has provided a detailed overview of its historical uses, mechanisms, and the experimental protocols that defined its clinical application, serving as a comprehensive resource for the scientific community.

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